

Spectroscopic data (NMR, IR, MS) of 2,2,5,5-Tetramethylpiperidine

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Compound of Interest

Compound Name: 2,2,5,5-Tetramethylpiperidine

CAS No.: 123250-75-9

Cat. No.: B13262295

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This guide provides an in-depth technical analysis of the spectroscopic data for **2,2,5,5-Tetramethylpiperidine**.

Executive Summary: The Isomer Distinction

Critical Note for Researchers: The compound **2,2,5,5-Tetramethylpiperidine** (CAS 123250-75-9) is a structural isomer of the widely used hindered amine 2,2,6,6-Tetramethylpiperidine (TMP, CAS 768-66-1).^[1] While 2,2,6,6-TMP is symmetric and commercially ubiquitous as a base and ligand, **2,2,5,5-Tetramethylpiperidine** is unsymmetrical and significantly rarer.^[1]

This guide focuses on the characterization of the 2,2,5,5-isomer, providing predicted spectral data derived from chemometric principles and structural connectivity, contrasted against the experimental standards of the 2,2,6,6-isomer to facilitate positive identification.

Part 1: Structural Analysis & Symmetry

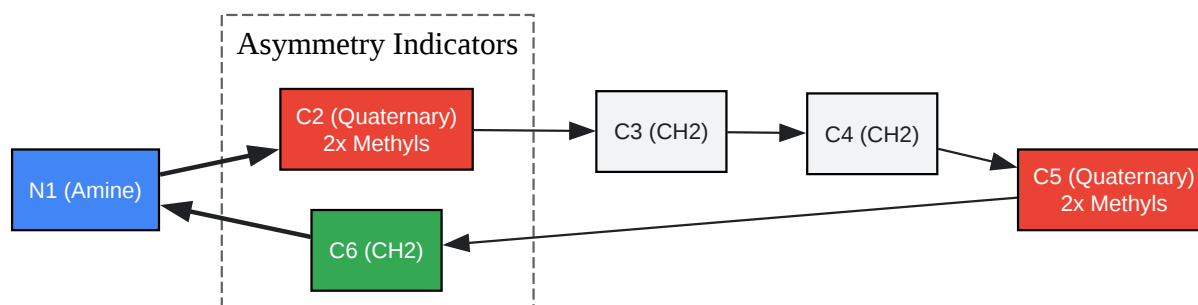
The spectroscopic signature of **2,2,5,5-tetramethylpiperidine** is defined by its lack of symmetry compared to the

(or

) symmetry of 2,2,6,6-TMP.

- 2,2,6,6-TMP: Symmetric.[1] The N-H proton sees equivalent environments on both sides (C2 and C6 are identical quaternary carbons).
- 2,2,5,5-TMP: Asymmetric.[1][2] The Nitrogen atom is flanked by one quaternary carbon (C2) and one secondary carbon (C6). This asymmetry results in a more complex NMR splitting pattern and distinct chemical shifts for the methyl groups.[1]

Structural Visualization



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Figure 1: Connectivity of **2,2,5,5-Tetramethylpiperidine** highlighting the asymmetric environment around the Nitrogen atom.[3]

Part 2: Spectroscopic Characterization

Nuclear Magnetic Resonance (NMR) Spectroscopy

Due to the rarity of the isolated 2,2,5,5-isomer, the values below are chemometrically predicted based on substituent additivity rules and structural analogs (e.g., 2,2,5,5-tetramethylpyrrolidine and 2,2,6,6-TMP).

Diagnostic Feature: Look for the presence of a methylene signal adjacent to Nitrogen (C6-H).

[1] In 2,2,6,6-TMP, there are no protons on the alpha-carbons.[1] In 2,2,5,5-TMP, the C6 position is a

group attached directly to Nitrogen, appearing downfield (~2.8–3.0 ppm).[1]

Position	Group	Predicted Shift (, ppm)	Multiplicity	Integration	Notes
NH	Amine	1.0 – 1.5	Broad s	1H	Exchangeable; shift varies with conc.[1]
C6-H	-CH	2.85	s (or d)	2H	Key Identifier. Diagnostic singlet/doublet adjacent to N.
C3-H	-CH	1.45	m	2H	Methylene adjacent to quaternary C2.[1]
C4-H	-CH	1.55	m	2H	Methylene between C3 and C5.[1]
C2-Me	Methyl	1.15	s	6H	Gem-dimethyls at the -position.[1]
C5-Me	Methyl	0.95	s	6H	Gem-dimethyls at the -position (relative to N via C6).[1]

Position	Carbon Type	Predicted Shift (, ppm)	DEPT-135 Phase	Comparison to 2,2,6,6-TMP
C2	Quaternary ()	51.0	Absent	Similar to C2/C6 in 2,2,6,6-TMP. [1]
C6	Secondary ()	46.5	Down (Negative)	Unique. 2,2,6,6- TMP has no -CH .[1]
C5	Quaternary ()	33.0	Absent	Unique quaternary environment.
C3	Secondary ()	38.5	Down (Negative)	-
C4	Secondary ()	19.0	Down (Negative)	-
Me (C2)	Methyl	28.0	Up (Positive)	-
Me (C5)	Methyl	25.5	Up (Positive)	-

Infrared (IR) Spectroscopy

The IR spectrum confirms the secondary amine functionality and the aliphatic backbone.[1]

- N-H Stretch: Weak to medium band at 3300–3350 cm

[1]

- Note: Steric hindrance at C2 reduces hydrogen bonding capability compared to unhindered amines, potentially sharpening this band.[1]

- C-H Stretch: Strong absorptions at 2960–2850 cm

(Methyl and Methylene stretches).

- The high number of methyl groups (4x Me) results in intense bands at ~2960 cm

(asymmetric stretching).

- Fingerprint Region:

- N-H Bend (Scissoring): ~1620 cm

(often weak).

- Gem-dimethyl doublet: Characteristic splitting of the C-H bending vibration at 1385 cm and 1365 cm

.^[1] This "gem-dimethyl" doublet is a strong indicator of the tert-butyl-like environment at C2 and C5.^[1]

Mass Spectrometry (MS)

Mass spectrometry provides the molecular weight confirmation, but the fragmentation pattern is the definitive tool for distinguishing isomers.

- Molecular Ion (

): m/z 141 (Calculated for

).^[4]

- Base Peak & Fragmentation:

- -Cleavage: The primary fragmentation pathway for amines is

-cleavage next to the Nitrogen.^[1]

- Pathway A (Cleavage at C2): Loss of a methyl group (

) is favored due to the stability of the resulting iminium ion. Peak at m/z 126.^[1]

- Pathway B (Cleavage at C6): Loss of H? Less likely. Cleavage of the C5-C6 bond?
- Distinction from 2,2,6,6-TMP:
 - 2,2,6,6-TMP (

) shows a dominant

 peak (m/z 126) because both

 -carbons are fully methylated.[1]
 - 2,2,5,5-TMP (

) has one

 -carbon with methyls (C2) and one with hydrogens (C6).
 - Expect a strong m/z 126 (Loss of Me from C2).
 - Expect distinct fragments related to the ring opening at the unsubstituted C6 side, which are absent in the symmetric isomer.

Part 3: Comparative Reference Data

To prevent identification errors, compare your sample against the standard 2,2,6,6-isomer data below.

Reference: 2,2,6,6-Tetramethylpiperidine (Standard TMP)[1]

- Structure: Symmetric.[1]
- NMR:

 1.13 (s, 12H, 4x Me), 1.30 (t, 4H, C3/C5-H), 1.58 (m, 2H, C4-H).[1] No signal > 2.0 ppm (except NH).
- NMR:

 51.0 (C2/C6), 35.0 (C3/C5), 30.5 (Me), 17.5 (C4). Only 4 unique carbon signals.[1]

Decision Logic:

- Does your NMR show a singlet/multiplet around 2.8–3.0 ppm integrating to 2H?
 - YES: You likely have **2,2,5,5-Tetramethylpiperidine**.[\[1\]](#)
 - NO: You likely have 2,2,6,6-Tetramethylpiperidine.[\[1\]](#)

Part 4: Experimental Protocols

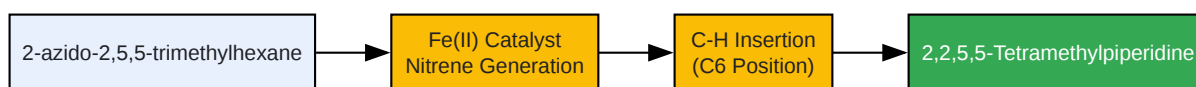
Sample Preparation for NMR

- Solvent: Deuterated Chloroform (CDCl_3) is the standard solvent.[\[1\]](#) For resolving overlapping methylene signals, Benzene- d_6 (C_6D_6) is recommended due to its ability to induce magnetic anisotropy shifts.[\[1\]](#)
- Concentration: Dissolve ~10 mg of the amine in 0.6 mL of solvent.
- Reference: Use residual solvent peak (CDCl_3 : 7.26 ppm) or TMS (0.00 ppm).

Synthesis Context (Nitrene Transfer)

The 2,2,5,5-isomer is not typically formed by direct alkylation of piperidine.[\[1\]](#) It is accessed via Iron-Catalyzed Nitrene Group Transfer followed by cyclization.[\[1\]](#)

- Precursor: 2-azido-2,5,5-trimethylhexane.[\[1\]](#)[\[2\]](#)
- Catalyst: Iron(II) dipyrromethene complex.[\[5\]](#)
- Mechanism: Intramolecular C-H amination.[\[1\]](#) The nitrene generated at the C2 position inserts into the C-H bond at C6, closing the 6-membered ring.[\[1\]](#)



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Figure 2: Synthetic pathway via intramolecular C-H amination.[1]

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